

# CAS number and molecular structure of 3-(1H-benzimidazol-1-yl)propanoic acid

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## Compound of Interest

Compound Name: 3-(1H-benzimidazol-1-yl)propanoic acid

Cat. No.: B077591

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## Technical Guide: 3-(1H-benzimidazol-1-yl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-(1H-benzimidazol-1-yl)propanoic acid**, a member of the versatile benzimidazole class of heterocyclic compounds. This document consolidates available data on its chemical identity, physicochemical properties, a plausible synthetic route, and the broader biological context of benzimidazole derivatives.

## Chemical Identity and Molecular Structure

**3-(1H-benzimidazol-1-yl)propanoic acid** is a derivative of benzimidazole where a propanoic acid group is attached to one of the nitrogen atoms of the imidazole ring. The hydrochloride salt is a common form in which this compound is available.

Molecular Structure:

- Chemical Name: **3-(1H-benzimidazol-1-yl)propanoic acid**
- Molecular Formula: C<sub>10</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub>
- Molecular Weight: 190.20 g/mol

- Structure: (A 2D representation of the molecular structure would be depicted here in a full report)

CAS Number: While a specific CAS number for the free acid is not readily available in public databases, the hydrochloride salt is well-documented.

- **3-(1H-benzimidazol-1-yl)propanoic acid** hydrochloride: 30163-88-3[1][2]

## Physicochemical Properties

Experimental data for **3-(1H-benzimidazol-1-yl)propanoic acid** is limited in the public domain. The following table summarizes the available information for its hydrochloride salt and predicted data for the related isomer, 3-(1H-benzoimidazol-2-yl)propanoic acid, for comparative purposes. Researchers should independently verify these properties.

Property	3-(1H-benzimidazol-1-yl)propanoic acid hydrochloride	3-(1H-benzoimidazol-2-yl)propanoic acid (Isomer)
CAS Number	30163-88-3[1][2]	23249-97-0[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub>	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	226.66 g/mol [2]	190.2 g/mol [1]
Appearance	Solid[3]	Not specified
Melting Point	Not specified	229-231°C (decomposes) (lit.) [1]
Boiling Point	Not specified	497.9 ± 28.0 °C (Predicted)[1]
Density	Not specified	1.367 ± 0.06 g/cm <sup>3</sup> (Predicted) [1]
pKa	Not specified	3.98 ± 0.10 (Predicted)[1]
SMILES String	O=C(O)CCN1C=NC2=C1C=C C=C2.Cl[3]	Not applicable
InChI Key	DAVWSJSWUOVUFG- UHFFFAOYSA-N[2][3]	Not applicable

## Experimental Protocol: Synthesis

A detailed experimental protocol for the synthesis of **3-(1H-benzimidazol-1-yl)propanoic acid** is not explicitly available. However, a plausible and commonly employed method is the Michael addition of benzimidazole to an acrylate ester, followed by hydrolysis of the resulting ester. The following is a generalized protocol based on similar reactions reported in the literature.

Reaction Scheme:

Benzimidazole + Ethyl Acrylate → Ethyl 3-(1H-benzimidazol-1-yl)propanoate → **3-(1H-benzimidazol-1-yl)propanoic acid**

### Step 1: Synthesis of Ethyl 3-(1H-benzimidazol-1-yl)propanoate

- **Materials:** Benzimidazole, ethyl acrylate, a suitable base (e.g., triethylamine or sodium ethoxide), and a solvent (e.g., ethanol or acetonitrile).
- **Procedure:** a. Dissolve benzimidazole in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser. b. Add the base to the solution. c. Slowly add ethyl acrylate to the reaction mixture. d. Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC). e. Upon completion, cool the reaction mixture to room temperature. f. Remove the solvent under reduced pressure. g. Purify the crude product by column chromatography on silica gel to obtain pure ethyl 3-(1H-benzimidazol-1-yl)propanoate.

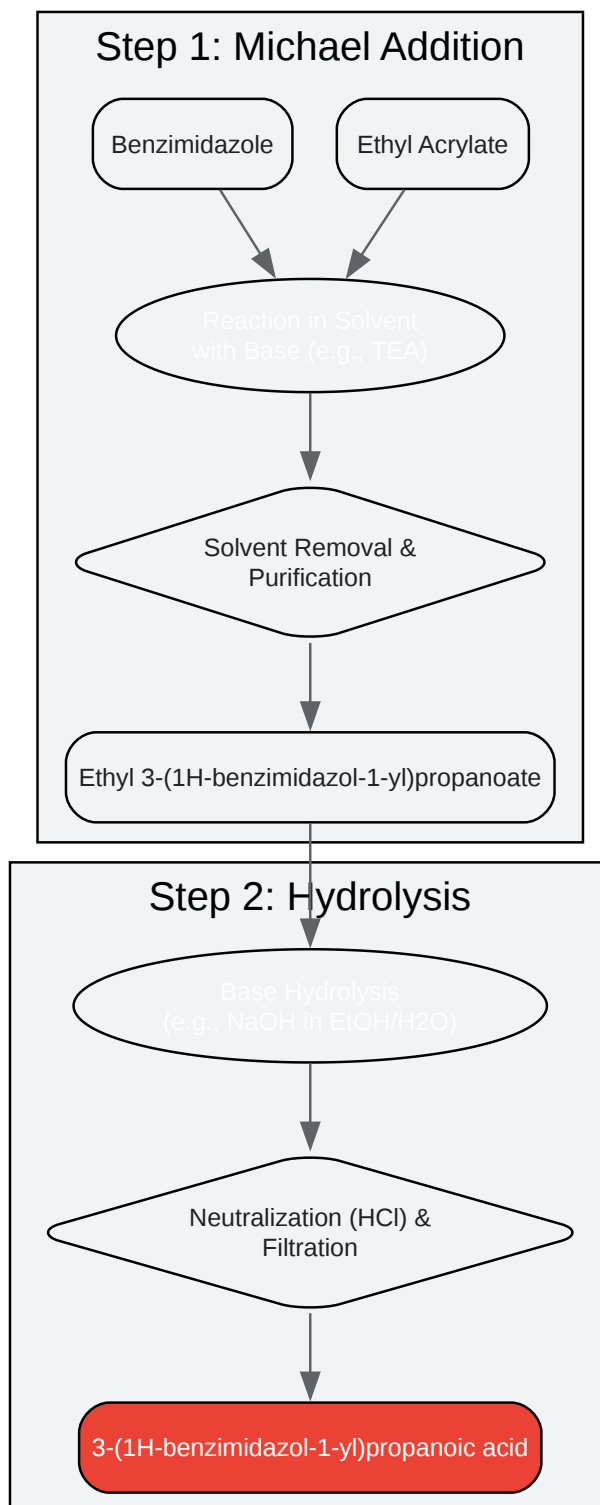
### Step 2: Hydrolysis to **3-(1H-benzimidazol-1-yl)propanoic acid**

- **Materials:** Ethyl 3-(1H-benzimidazol-1-yl)propanoate, a base (e.g., sodium hydroxide or potassium hydroxide), a solvent (e.g., a mixture of ethanol and water), and hydrochloric acid for neutralization.
- **Procedure:** a. Dissolve the ester from Step 1 in the ethanol-water solvent mixture. b. Add a solution of the base and heat the mixture to reflux for several hours, monitoring the disappearance of the ester by TLC. c. After completion, cool the reaction mixture in an ice bath. d. Carefully neutralize the mixture with hydrochloric acid to a pH where the carboxylic acid precipitates. e. Collect the precipitate by filtration, wash with cold water, and dry under vacuum to yield **3-(1H-benzimidazol-1-yl)propanoic acid**.

## Visualization of Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **3-(1H-benzimidazol-1-yl)propanoic acid**.

## Synthesis Workflow of 3-(1H-benzimidazol-1-yl)propanoic acid

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Caption: A diagram illustrating the two-step synthesis of the target compound.

## Biological Activity Context

While specific biological activity and signaling pathway studies for **3-(1H-benzimidazol-1-yl)propanoic acid** are not extensively reported in the reviewed literature, the benzimidazole scaffold is a well-established pharmacophore in drug discovery. Derivatives of benzimidazole have been shown to exhibit a wide range of pharmacological activities, including:

- **Antimicrobial and Antifungal Activity:** Many benzimidazole derivatives are known to interfere with microbial growth and are used as antibacterial and antifungal agents.
- **Anticancer Activity:** Certain benzimidazoles have demonstrated cytotoxic effects against various cancer cell lines.
- **Antiviral Activity:** The benzimidazole nucleus is a component of some antiviral drugs.
- **Anti-inflammatory and Analgesic Properties:** Some derivatives have been investigated for their potential to reduce inflammation and pain.

Given the broad bioactivity of this chemical class, **3-(1H-benzimidazol-1-yl)propanoic acid** represents a molecule of interest for further investigation and screening in various biological assays. Its carboxylic acid moiety provides a handle for further chemical modifications, such as the formation of amides or esters, to explore structure-activity relationships.

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